

5-Chloro-4-methoxy-2-nitropyridine spectral data (NMR, IR, MS)

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Compound of Interest

Compound Name: 5-Chloro-4-methoxy-2-nitropyridine

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Comprehensive Spectral Profiling and Structural Elucidation of **5-Chloro-4-methoxy-2-nitropyridine**

Executive Overview

Substituted pyridines are privileged scaffolds in modern drug discovery, agrochemical development, and materials science. The compound **5-chloro-4-methoxy-2-nitropyridine** (CAS: 1804883-24-6)[1] serves as a highly functionalized building block, offering orthogonal reactivity handles: cross-coupling (via the C5-chloride), nucleophilic aromatic substitution (via the C4-methoxy or C2-nitro groups), and reduction (nitro to amine). Because of its dense functionalization, rigorous spectral characterization (NMR, IR, MS) is critical to verify regiochemistry and purity.

This technical guide provides a definitive framework for the spectral profiling of **5-chloro-4-methoxy-2-nitropyridine**. By detailing the causality behind its spectroscopic signatures and establishing self-validating analytical protocols, this document empowers researchers to confidently elucidate and confirm complex heterocyclic structures.

Theoretical Framework & Causality

The spectral behavior of **5-chloro-4-methoxy-2-nitropyridine** is dictated by the competing electronic effects of its substituents on the inherently electron-deficient pyridine core:

- **C2-Nitro Group:** Exerts a strong electron-withdrawing effect ($-I, -M$), heavily deshielding adjacent protons and carbons, and shifting their NMR resonances downfield.
- **C4-Methoxy Group:** Acts as a π -donor ($+M$), pushing electron density into the ring. This partially offsets the nitro group's pull and significantly shields the C3 position.
- **C5-Chloro Group:** Provides a mild inductive withdrawal ($-I$) and weak resonance donation. Its primary impact in mass spectrometry is its distinct isotopic signature.

By applying empirical additivity rules for substituted heterocycles^[2], we can accurately predict, assign, and validate the spectral features of this molecule.

Quantitative Spectral Data

Nuclear Magnetic Resonance (NMR)

The ^1H and ^{13}C NMR spectra are the primary tools for confirming the relative positions of the substituents. The para-relationship between H-3 and H-6 results in two distinct singlets, as the 4J coupling across the pyridine ring is negligible ($< 1\text{ Hz}$)^[3].

Table 1: ^1H and ^{13}C NMR Assignments (Predicted in CDCl_3 , 400 MHz / 100 MHz) | Position | ^1H Shift (ppm) | Multiplicity | ^{13}C Shift (ppm) | Causality / Electronic Effect |

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	C-2	-	-	155.8	Strongly deshielded by the directly attached $-\text{NO}_2$ group and ring nitrogen.
	C-3	7.62	Singlet (1H)	106.4	Shielded by the $+M$ effect of the ortho-methoxy group; deshielded by the ortho-nitro group.
	C-4	-	-	167.2	Highly deshielded by the electronegative oxygen of the methoxy group.
	C-5	-	-	115.6	Affected by the inductive withdrawal of the attached chlorine atom.
	C-6	8.55	Singlet (1H)	148.1	Deshielded by the adjacent electronegative pyridine nitrogen and meta-nitro group.
	$-\text{OCH}_3$	3	4.05	Singlet (3H)	
		56.8			Typical methoxy resonance, slightly shifted downfield by the electron-deficient ring.

Fourier-Transform Infrared Spectroscopy (FT-IR)

Infrared spectroscopy provides orthogonal validation of the functional groups. The asymmetric and symmetric stretching of the nitro group are highly diagnostic and dominate the spectrum[4].

Table 2: Key FT-IR Vibrational Modes (ATR Method) | Wavenumber (cm⁻¹) | Mode | Assignment / Causality | | :--- | :--- | :--- | | ~1535 | Asymmetric Stretch | N=O stretch of the C2-nitro group. | | ~1350 | Symmetric Stretch | N=O stretch of the C2-nitro group. | | ~1280, 1050 | Asy / Sym Stretch | C-O-C stretch of the C4-methoxy ether linkage. | | ~1580, 1460 | Stretching | Aromatic C=C and C=N stretches of the pyridine core. | | ~1080 | Stretching | Aromatic C-Cl stretch (often weak, but diagnostic). |

High-Resolution Mass Spectrometry (HRMS)

Electrospray ionization (ESI+) coupled with Time-of-Flight (TOF) mass spectrometry reveals the exact mass and isotopic distribution. The presence of a single chlorine atom yields a characteristic ~3:1 ratio for the [M+H]⁺ and [M+H+2]⁺ peaks[5].

Table 3: HRMS (ESI+) Fragmentation Profile

Ion	Exact Mass (m/z)	Relative Abundance	Structural Assignment
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| [M+H]⁺ | 189.0118 | 100% | Protonated molecular ion (³⁵Cl). | | [M+H+2]⁺ | 191.0089 | ~32% | Protonated molecular ion (³⁷Cl isotope). | | Fragment 1 | 143.0189 | Variable | Loss of NO₂ (46 Da). Common for nitroaromatics. | | Fragment 2 | 127.9954 | Variable | Consecutive loss of NO₂ and CH₃ (radical). |

Self-Validating Experimental Protocols

To ensure trustworthiness, reproducibility, and high-fidelity data, the following protocols incorporate strict internal validation checkpoints.

Protocol 1: NMR Acquisition with T1 Relaxation Assessment

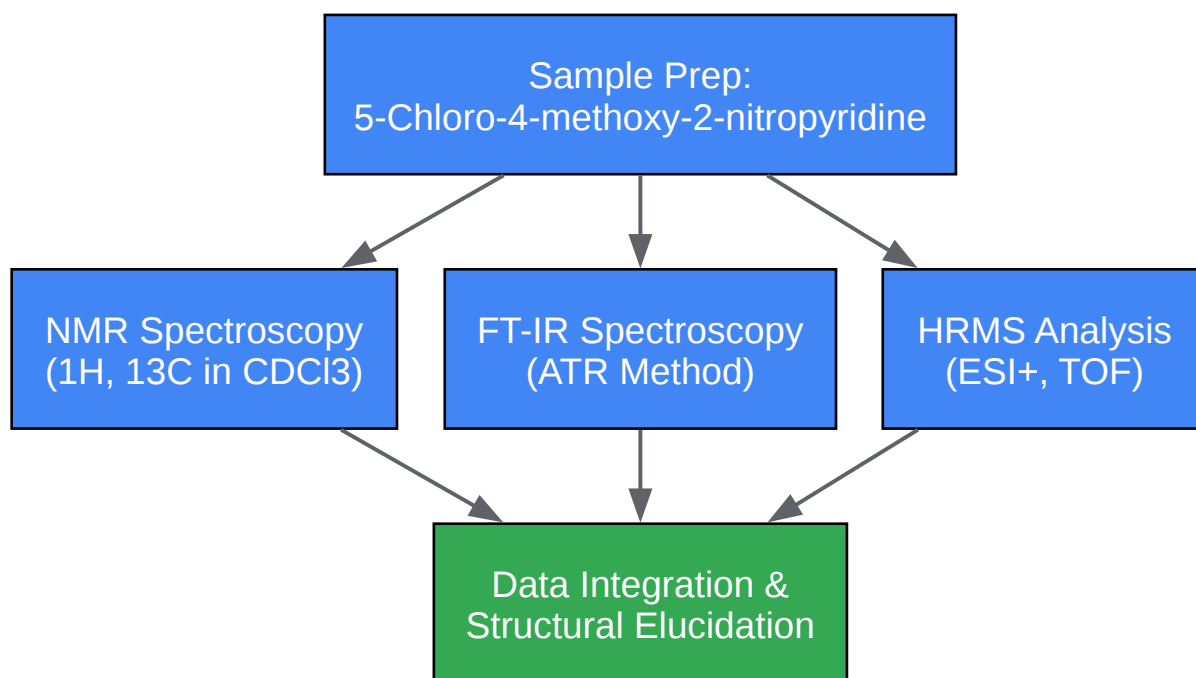
- Sample Preparation: Dissolve 15 mg of **5-chloro-4-methoxy-2-nitropyridine** in 0.6 mL of deuterated chloroform (CDCl₃, 99.8% D) containing 0.03% v/v TMS as an internal standard.

- Causality: CDCl₃ is chosen over DMSO-d₆ to prevent potential nucleophilic degradation or solvent-solute complexation that can broaden signals in highly electron-deficient pyridines.
- Shimming and Tuning: Perform automated gradient shimming (Z1-Z5). Tune the probe to the exact resonance frequency of ¹H (e.g., 400.13 MHz).
- T1 Estimation (Self-Validation Checkpoint): Run a quick inversion-recovery experiment to estimate the longitudinal relaxation time (T1) of H-6.
 - Causality: Pyridine protons adjacent to nitrogen often exhibit unusually long T1 times. Setting the relaxation delay (D1) to ≥5×T1 ensures accurate quantitative integration, preventing artificial signal suppression.
- Acquisition: Acquire 16 scans for ¹H and 512 scans for ¹³C with appropriate broadband decoupling.

Protocol 2: LC-HRMS Analysis with Isotopic Calibration

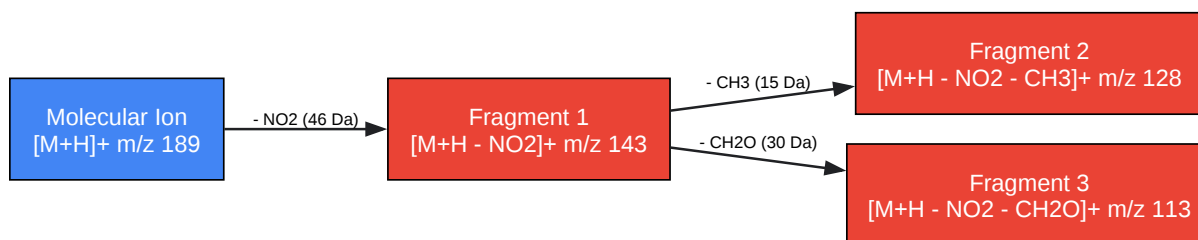
- Mobile Phase Prep: Prepare Solvent A (0.1% Formic Acid in LC-MS grade H₂O) and Solvent B (0.1% Formic Acid in LC-MS grade Acetonitrile).
 - Causality: Formic acid lowers the pH, promoting efficient protonation of the basic pyridine nitrogen for ESI+.
- Calibration (Self-Validation Checkpoint): Infuse a sodium formate calibration solution prior to the run to ensure mass accuracy is strictly < 5 ppm.
- Chromatography: Inject 1 μL of a 10 μg/mL sample onto a C18 column (e.g., 50 x 2.1 mm, 1.8 μm). Run a gradient from 5% B to 95% B over 5 minutes.
- Data Processing: Extract the chromatogram for m/z 189.0118. Validate the peak by confirming the presence of the m/z 191.0089 isotope at exactly ~32% relative abundance, confirming the presence of the mono-chlorinated species[5].

Visualizations of Analytical Workflows



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Multi-modal spectral validation workflow for structural elucidation.



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Proposed ESI-MS/MS fragmentation pathway for **5-chloro-4-methoxy-2-nitropyridine**.

References

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